

An In-depth Technical Guide on the Melting Point of 4-Bromotriphenylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point of **4-Bromotriphenylamine**, a crucial physical property for its identification, purity assessment, and application in various scientific fields. The document details the reported melting point values, outlines a standard experimental protocol for its determination, and includes a workflow diagram for clarity.

Physicochemical Data of 4-Bromotriphenylamine

4-Bromotriphenylamine, also known as 4-Bromo-N,N-diphenylaniline, is a solid, white powder or crystalline substance.[1] Its key identifiers and physical properties are summarized below for quick reference.



Property	Value
Molecular Formula	C18H14BrN
Molecular Weight	324.21 g/mol
CAS Number	36809-26-4[2]
Appearance	White to almost white powder or crystal[1]
Melting Point	108-112 °C[1][2][3]
Boiling Point	419.1 °C at 760 mmHg[2][3]
Density	1.369 g/cm ³ [2][3]

Understanding the Melting Point

The melting point of a pure crystalline solid is a characteristic physical property defined as the temperature at which the solid and liquid phases are in equilibrium at a given pressure.[4] For pure, nonionic, crystalline organic compounds, this transition is typically sharp, occurring over a narrow range of 0.5-1.0 °C.[5][6] The presence of impurities will generally cause a depression in the melting point and a broadening of the melting range.[4][6][7] Therefore, determining the melting point is a fundamental technique for identifying a compound and assessing its purity.[4] [5]

Experimental Protocol for Melting Point Determination

The following protocol describes a standard method for determining the melting point of **4-Bromotriphenylamine** using a capillary melting point apparatus, such as a Mel-Temp apparatus.[7]

Materials and Equipment:

- 4-Bromotriphenylamine sample
- Capillary tubes (sealed at one end)[8]



- Mortar and pestle[5]
- Melting point apparatus (e.g., Mel-Temp)[7]
- Thermometer or digital temperature probe[7]

Procedure:

- Sample Preparation:
 - Place a small amount of **4-Bromotriphenylamine** on a clean, dry surface.[8]
 - Using a mortar and pestle, carefully grind the crystalline sample into a fine powder.[5] This
 ensures uniform heating.
- · Loading the Capillary Tube:
 - Push the open end of a capillary tube into the powdered sample.[6]
 - Gently tap the sealed end of the tube on a hard surface to pack the powder down.[7]
 - Continue this process until the packed sample is approximately 2-3 mm high in the tube.
 [7]
- Melting Point Measurement (Two-Stage Process):
 - Rapid, Approximate Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[7]
 - Heat the sample rapidly, at a rate of 5-10 °C per minute, to get a rough estimate of the melting point.[7]
 - Record the temperature at which the sample melts. Discard this sample.
 - Allow the apparatus to cool to at least 15-20 °C below the approximate melting point.[5]
 [7]
 - Accurate Measurement:

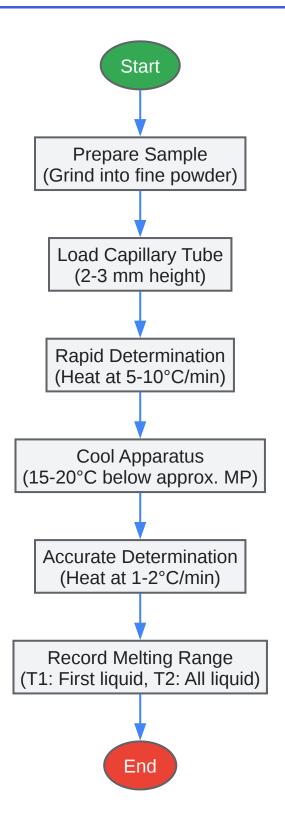


- Insert a new, freshly prepared capillary tube with 4-Bromotriphenylamine.[7]
- Heat rapidly until the temperature is about 20 °C below the previously determined approximate melting point.[7]
- Reduce the heating rate to a slow and steady 1-2 °C per minute.[5][7] A slow heating rate is crucial for an accurate reading.[5]
- Record the temperature (T₁) at which the first droplet of liquid appears.[5]
- Continue heating slowly and record the temperature (T2) at which the last solid crystal melts completely.[5]
- The melting point is reported as the range T₁ T₂.
- Mixed Melting Point (for Identity Confirmation):
 - If confirming the identity of an unknown sample suspected to be 4-Bromotriphenylamine,
 a mixed melting point determination can be performed.[4]
 - Mix the unknown sample with a pure, authentic sample of 4-Bromotriphenylamine.
 - Determine the melting point of the mixture. If there is no depression or broadening of the melting range compared to the pure sample, the unknown is likely 4 Bromotriphenylamine.[4] A lowered and broadened melting range would indicate the authentic sample is acting as an impurity.[4]

Workflow and Logic Diagrams

The following diagrams illustrate the experimental workflow for determining the melting point and the logic behind the mixed melting point technique.

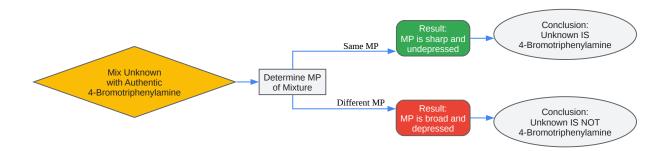




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Caption: Experimental workflow for melting point determination.





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Caption: Logic diagram for mixed melting point analysis.

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